

Molecular Weight of 2,4,7,9-Tetramethyldecane-4,7-diol

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Compound of Interest

Compound Name: 2,4,7,9-Tetramethyldecane-4,7-diol

Cat. No.: B101085

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The molecular weight of **2,4,7,9-Tetramethyldecane-4,7-diol** is approximately 230.39 g/mol . This is determined by its chemical structure and the atomic masses of its constituent elements.

Chemical Formula

The molecular formula for **2,4,7,9-Tetramethyldecane-4,7-diol** is $C_{14}H_{30}O_2$.^{[1][2]} This indicates that a single molecule of the compound contains 14 carbon atoms, 30 hydrogen atoms, and 2 oxygen atoms.

Calculation of Molecular Weight

The molecular weight is calculated by summing the atomic weights of all atoms in the molecule. The standard atomic weights used for this calculation are:

- Carbon (C): ~12.011 u^{[3][4][5][6]}
- Hydrogen (H): ~1.008 u^{[7][8][9]}
- Oxygen (O): ~15.999 u^{[10][11][12][13]}

The calculation is as follows: $(14 \times 12.011) + (30 \times 1.008) + (2 \times 15.999) = 230.392 \text{ u}$

This value is commonly expressed in grams per mole (g/mol) for macroscopic quantities.

Data Summary

The table below provides a detailed breakdown of the elemental composition and contribution to the total molecular weight of **2,4,7,9-Tetramethyldecane-4,7-diol**.

Element	Symbol	Atomic Count	Standard Atomic Weight (u)	Total Contribution to Molecular Weight (u)
Carbon	C	14	12.011	168.154
Hydrogen	H	30	1.008	30.240
Oxygen	O	2	15.999	31.998
Total	C ₁₄ H ₃₀ O ₂	46	230.392	

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